

Mercury(II) oxalate molecular weight and formula

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest

Compound Name: Mercury(II) oxalate

Cat. No.: B1606967

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In-Depth Technical Guide: Mercury(II) Oxalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental chemical properties of **Mercury(II) oxalate**, focusing on its molecular formula and weight. The information is presented to support research and development activities where precise chemical data is paramount.

Chemical Formula

The empirical and molecular formula for **Mercury(II) oxalate** is C₂HgO₄[1][2][3]. This formula indicates that each molecule of **Mercury(II) oxalate** is composed of one mercury atom, two carbon atoms, and four oxygen atoms.

Molecular Weight

The molecular weight of **Mercury(II)** oxalate has been determined to be 288.61 g/mol [1][2][4]. This value is crucial for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and in the quantitative analysis of experimental results.



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Elemental Composition and Molecular Weight Calculation

The molecular weight is derived from the sum of the atomic weights of its constituent elements, based on the chemical formula C₂HgO₄. The standard atomic weights, as recognized by the International Union of Pure and Applied Chemistry (IUPAC), are utilized for this calculation. A detailed breakdown is provided in the table below.

Element	Symbol	Quantity	Standard Atomic Weight (u)	Total Contribution (u)
Mercury	Hg	1	200.592[5][6][7] [8]	200.592
Carbon	С	2	12.011[6][9][10]	24.022
Oxygen	0	4	15.999[6][11][12] [13]	63.996
Total	C₂HgO₄	288.610		

Note: The final calculated molecular weight is consistent with the cited experimental and computed values.

Visualization of Elemental Composition

To illustrate the elemental constitution of **Mercury(II) oxalate**, the following diagram provides a clear visual representation of the atoms that form the compound.

Elemental composition of Mercury(II) Oxalate.

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- To cite this document: BenchChem. [Mercury(II) oxalate molecular weight and formula].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606967#mercury-ii-oxalate-molecular-weight-and-formula]

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